

2-Bromo-1,3-dichlorobenzene molecular structure and weight

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Compound of Interest

Compound Name: 2-Bromo-1,3-dichlorobenzene

Cat. No.: B155771

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A Technical Overview of 2-Bromo-1,3-dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the molecular structure, weight, and key chemical identifiers for **2-Bromo-1,3-dichlorobenzene**, a halogenated aromatic compound. This compound serves as a critical intermediate in various organic synthesis applications, including the production of agrochemicals and pharmaceuticals.^[1] Its unique substitution pattern, featuring one bromine and two chlorine atoms on a benzene ring, imparts specific chemical properties valuable for synthetic chemistry.^[2]

Quantitative Molecular Data

The fundamental physicochemical properties of **2-Bromo-1,3-dichlorobenzene** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and safety assessments.

Identifier	Value
IUPAC Name	2-bromo-1,3-dichlorobenzene[2][3][4]
CAS Number	19393-92-1[1][2][3][4][5][6][7][8]
Molecular Formula	C ₆ H ₃ BrCl ₂ [1][2][3][4][5][7][8]
Molecular Weight	225.89 g/mol [2][3]
Canonical SMILES	C1=CC(=C(C(=C1)Cl)Br)Cl[2]
InChI Key	UWOIDOQAQPUVOH-UHFFFAOYSA-N[1][2][3][4][7][8]
Appearance	Colorless to pale yellow liquid or solid; White to cream crystals or powder[1][4][9]
Melting Point	57.0-67.0 °C[4]
Boiling Point	242 °C[9]
Synonyms	1-Bromo-2,6-dichlorobenzene, 1,3-Dichloro-2-bromobenzene, 2,6-Dichlorobromobenzene[1][2][8]

Molecular Structure Visualization

The structural arrangement of atoms in **2-Bromo-1,3-dichlorobenzene** is depicted below. The benzene ring is substituted with a bromine atom at the second position and chlorine atoms at the first and third positions.[2] This specific orientation is crucial for its reactivity and role as a precursor in complex organic syntheses.[2]

Caption: 2D molecular structure of **2-Bromo-1,3-dichlorobenzene**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2-Bromo-1,3-dichlorobenzene** are not available within the provided search results. However, common synthesis methods include the diazotization of 2-chloroaniline followed by a Sandmeyer reaction with bromine, or through electrophilic aromatic substitution reactions involving bromine and chlorine under

controlled conditions.[2] For specific laboratory or industrial procedures, researchers should consult specialized chemical synthesis databases and peer-reviewed literature. The compound is known to participate in electrophilic substitution and palladium-catalyzed reactions, influenced by the electron-withdrawing effects of its halogen substituents.[1][2]

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